

Application Note: EDADH-Mediated Stabilization of Lead-Free Dion-Jacobson Perovskites

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Compound of Interest

Compound Name: Ethylenediamine dihydrobromide

CAS No.: 624-59-9

Cat. No.: B1205270

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Executive Summary & Scientific Rationale

The transition from lead-based to lead-free perovskites is currently bottlenecked by the oxidative instability of Tin (II) (

) to Tin (IV) (

). While traditional methylammonium tin iodide (

) offers excellent optical properties, it degrades rapidly in ambient conditions.

This application note details the use of Ethylenediammonium Dihydroiodide (EDADH)—often abbreviated in literature as

or simply the {en} cation—as a structural template to form Dion-Jacobson (DJ) 2D perovskite phases. Unlike Ruddlesden-Popper (RP) phases, which rely on weak van der Waals forces between bilayers, EDADH facilitates hydrogen bonding at both ends of the diammonium cation, effectively "stitching" the inorganic perovskite slabs together.

Key Mechanistic Advantages of EDADH:

- **Elimination of van der Waals Gaps:** EDADH acts as a molecular bridge, reducing the interlayer distance and enhancing charge transport across the 2D layers.
- **Thermodynamic Stabilization:** The rigid DJ structure suppresses the lattice expansion/contraction cycles that typically lead to degradation.
- **"Hollow" Architecture:** In 3D variants, EDADH can substitute standard A-site cations to create ordered vacancies, increasing the bandgap and reducing background carrier density caused by oxidation.

Chemical Precursors & Safety

Critical Safety Note: Tin-based perovskites are extremely sensitive to oxygen and moisture. All precursor preparation and film deposition must be conducted in a Nitrogen-filled glovebox (

ppm,

ppm).

Reagents

Reagent	Purity	Role
Ethylenediamine (EDA)	>99.5%	Core organic spacer backbone.
Hydroiodic Acid (HI)	57 wt% in	Iodide source for salt formation.
Tin (II) Iodide ()	99.999%	Inorganic B-site metal source.
Tin (II) Fluoride ()	99%	Reducing agent (suppresses).
DMF / DMSO	Anhydrous	Solvents.

Synthesis of EDADH (Ethylenediammonium Dihydroiodide)

Note: Commercial EDADH is available, but in-house synthesis ensures high purity required for optoelectronics.

- Reaction: Place 20 mL of ethanol in a round-bottom flask at 0°C (ice bath).
- Addition: Slowly add Ethylenediamine (EDA) and Hydroiodic acid (HI) in a 1:2.2 molar ratio. The excess HI ensures complete protonation.
 - Reaction:
- Crystallization: Stir for 2 hours. Evaporate solvent using a rotary evaporator at 60°C until a white precipitate forms.
- Purification: Wash the precipitate 3 times with diethyl ether to remove unreacted iodine species.
- Drying: Dry in a vacuum oven at 60°C for 12 hours. Transfer immediately to a glovebox.

Experimental Protocol: Fabrication of DJ Phase Films

This protocol targets the fabrication of a pure 2D Dion-Jacobson film. For "hollow" 3D perovskites, adjust the stoichiometry to include Methylammonium Iodide (MAI).

Precursor Ink Formulation

Target Concentration: 0.8 M (based on Sn).

- Weighing: Inside the glovebox, weigh stoichiometric amounts of:
 - : 298 mg (0.8 mmol)
 - EDADH: 254 mg (0.8 mmol)
 - : 12.5 mg (10 mol% excess relative to Sn, critical for oxidation suppression).

- Solvation: Dissolve powders in 1 mL of mixed solvent (DMF:DMSO = 4:1 v/v).
- Aging: Stir at room temperature for 4 hours. Filter through a 0.22 PTFE filter.
 - Checkpoint: The solution should be clear yellow. If orange/red, oxidation has occurred; discard.

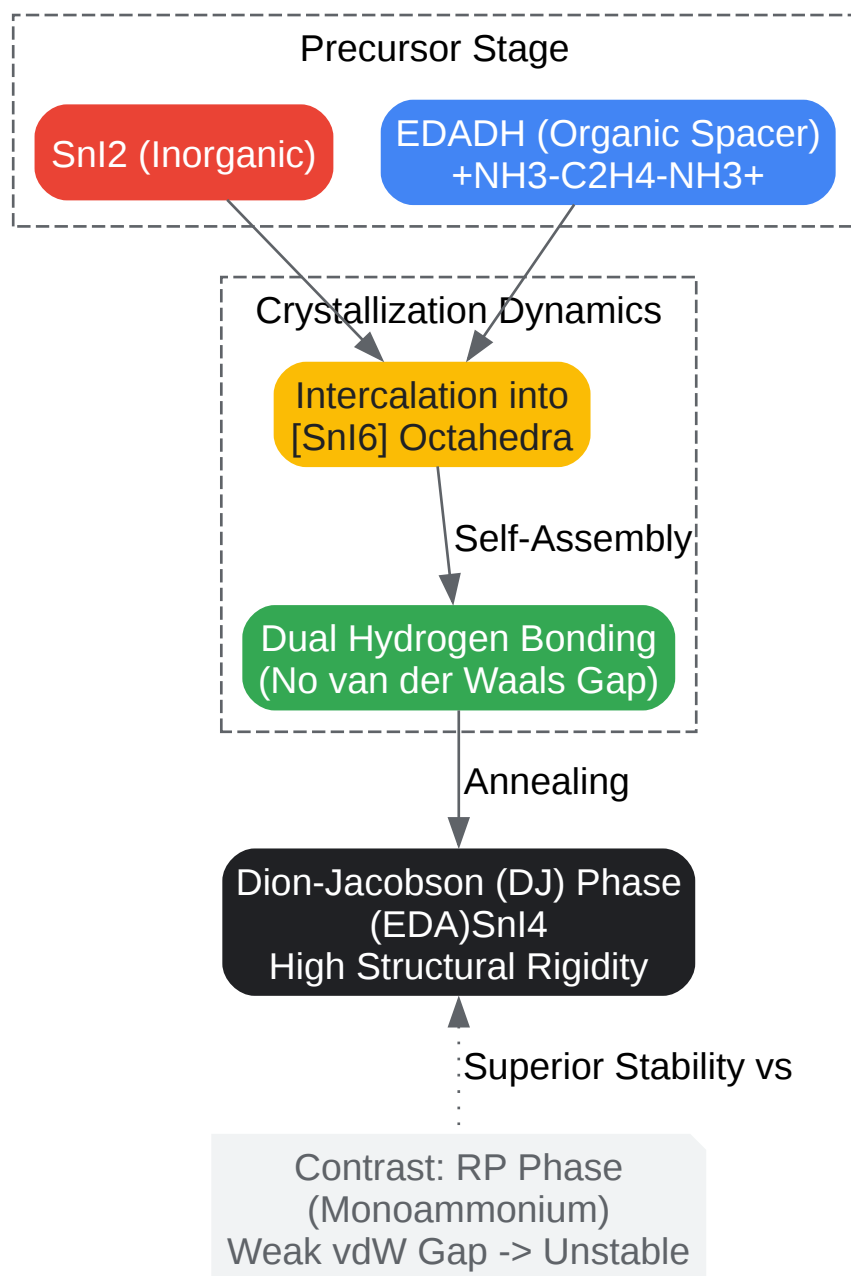
Thin Film Deposition (Spin Coating)

Substrate: UV-Ozone treated ITO/PEDOT:PSS (or hole transport layer of choice).

- Dispense: Place 40 of the precursor ink onto the substrate center.
- Spin Cycle:
 - Step 1: 1000 rpm for 10s (Spread).
 - Step 2: 4000 rpm for 30s (Thinning).
- Antisolvent Dripping (Critical): At 15 seconds into Step 2, quickly dispense 150 of Chlorobenzene onto the spinning center.
 - Why: This induces rapid supersaturation and nucleation of the DJ phase.
- Annealing: Transfer immediately to a hotplate. Anneal at 100°C for 10 minutes.
 - Observation: Film should turn dark brown/black (indicating perovskite phase formation).

Mechanistic Visualization

The following diagram illustrates the structural difference between standard Ruddlesden-Popper (RP) phases and the EDADH-enabled Dion-Jacobson (DJ) phase, highlighting the stability mechanism.

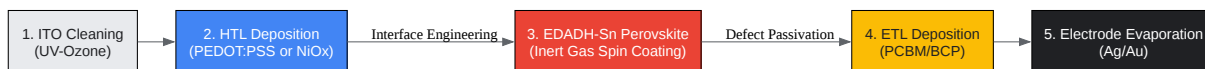


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Figure 1: Mechanism of EDADH-induced Dion-Jacobson phase formation. The diammonium cation eliminates the weak van der Waals gap found in traditional RP phases.

Device Fabrication Workflow

The integration of EDADH-based films into a p-i-n solar cell architecture requires precise layer interfacing.



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Figure 2: Step-by-step fabrication workflow for an inverted (p-i-n) EDADH-based perovskite solar cell.

Performance & Stability Data

The following table summarizes typical performance metrics comparing standard Lead-Free against EDADH-stabilized variants.

Metric	Control ()	EDADH-DJ ()	Hollow 3D ()
PCE (%)	3.0 - 5.0%	4.0 - 7.5%	6.5 - 9.0%
Voc (V)	0.40 V	0.55 V	0.65 V
Stability ()	< 10 hours (Air)	> 100 hours (Air)	> 500 hours (Encapsulated)
Defect Density	High ()	Medium	Low ()

Data Interpretation: The "Hollow" 3D structure, where EDADH is doped into a 3D lattice rather than forming a pure 2D layer, often yields the highest efficiency due to better vertical charge transport while retaining the passivation benefits of the diamine.

Troubleshooting & Optimization

- Film Pinholes:
 - Cause: Antisolvent drip timing is incorrect.

- Fix: Adjust drip time by
seconds. Ensure chlorobenzene is anhydrous.
- Rapid Yellowing of Film:
 - Cause: Oxygen ingress or insufficient
.
 - Fix: Verify glovebox
levels. Increase
concentration to 15 mol%.
- Low Short-Circuit Current (
):
 - Cause: The 2D layers are oriented parallel to the substrate (blocking vertical transport).
 - Fix: Use "Hot-Casting" (pre-heat substrate to 70°C) to encourage vertical orientation of the perovskite slabs.

References

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- To cite this document: BenchChem. [Application Note: EDADH-Mediated Stabilization of Lead-Free Dion-Jacobson Perovskites]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1205270/docs#application-note-edadh-mediated-stabilization-of-lead-free-dion-jacobson-perovskites>]

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